

# Physical properties of 3,4-Dimethylfuran (boiling point, density)

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## Compound of Interest

Compound Name: 3,4-Dimethylfuran

Cat. No.: B029692

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## Technical Guide to the Physical Properties of 3,4-Dimethylfuran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **3,4-Dimethylfuran**, specifically its boiling point and density. The information is presented to support research and development activities where this compound is utilized.

## Physical Properties of 3,4-Dimethylfuran

**3,4-Dimethylfuran** is a heterocyclic organic compound. An understanding of its physical properties is essential for its proper handling, application, and for the design of chemical processes.

## Quantitative Data Summary

The table below summarizes the key physical properties of **3,4-Dimethylfuran**.

Physical Property	Value	Units	Conditions
Boiling Point	103.2 ± 9.0[1]	°C	At 760 mmHg
103.00 to 104.00 (est.)[2]	°C	At 760.00 mm Hg	
Density	0.9 ± 0.1[1]	g/cm <sup>3</sup>	Standard Conditions

## Experimental Protocols

The following sections detail standard laboratory methodologies for the determination of the boiling point and density of organic liquids like **3,4-Dimethylfuran**.

### Determination of Boiling Point (Capillary Method)

This method is a common micro-scale technique for determining the boiling point of a liquid.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamps

Procedure:

- A small amount of **3,4-Dimethylfuran** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.

- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The entire assembly is clamped and immersed in a Thiele tube or oil bath.
- The bath is heated gently and evenly.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.

## Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid with high precision.

### Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Water bath

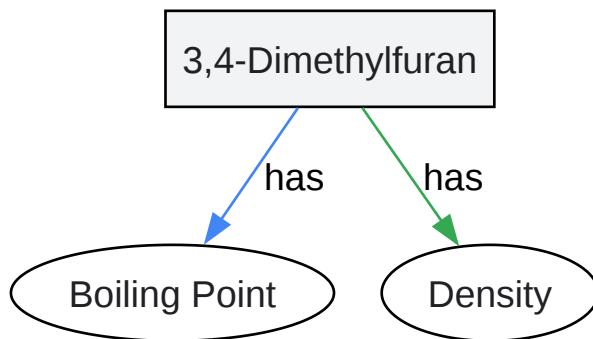
### Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured using an analytical balance ( $m_{pyc}$ ).
- The pycnometer is filled with distilled water of a known temperature and its mass is measured ( $m_{pyc+water}$ ). The temperature of the water should be recorded.

- The mass of the water is calculated ( $m_{\text{water}} = m_{\text{pyc+water}} - m_{\text{pyc}}$ ).
- The volume of the pycnometer at that temperature can be calculated using the known density of water at that temperature ( $V = m_{\text{water}} / \rho_{\text{water}}$ ).
- The pycnometer is then emptied, dried, and filled with **3,4-Dimethylfuran** at the same temperature.
- The mass of the pycnometer filled with **3,4-Dimethylfuran** is measured ( $m_{\text{pyc+sample}}$ ).
- The mass of the **3,4-Dimethylfuran** is calculated ( $m_{\text{sample}} = m_{\text{pyc+sample}} - m_{\text{pyc}}$ ).
- The density of the **3,4-Dimethylfuran** is then calculated using the formula:  $\rho_{\text{sample}} = m_{\text{sample}} / V$ .

## Logical Relationships

The following diagram illustrates the direct relationship between the chemical compound, **3,4-Dimethylfuran**, and its fundamental physical properties.



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## References

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